Technical Guide: Fmoc-3-nitro-L-tyrosine (CAS 136590-09-5)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Fmoc-3-nitro-tyr-oh*
Cat. No.:	*B12808583*

Get Quote

Advanced Protocols for Peptide Synthesis and Chemical Biology Applications[1]

Executive Summary

Fmoc-3-nitro-L-tyrosine (Fmoc-Tyr(3-NO_2)-OH) is a specialized amino acid building block used in the synthesis of peptides to probe oxidative stress, protein-protein interactions, and post-translational modifications. Unlike canonical tyrosine, the 3-nitro derivative features a significantly perturbed pKa (~7.2 vs. 10.0 for Tyr), rendering the phenolic hydroxyl group distinct in its reactivity and spectral properties.

This guide details the physicochemical properties, solid-phase peptide synthesis (SPPS) integration, and the "latent" utility of the nitro group as a precursor for site-specific 3-aminotyrosine generation—a critical workflow for chemoselective bioconjugation.

Chemical & Physical Profile

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	N-α-(9-Fluorenylmethoxycarbonyl)-3-nitro-L-tyrosine
CAS Number	136590-09-5
Molecular Formula	$C_{24}H_{20}N_2O_2$
Molecular Weight	448.43 g/mol
Appearance	Off-white to yellow powder
Solubility	Soluble in DMF, DMSO, NMP; Sparingly soluble in DCM
Purity (HPLC)	≥ 98.0%
Chirality	L-Enantiomer (ee ≥ 99%)
pKa (Phenolic OH)	~7.2 (Due to electron-withdrawing $-NO_2$ group)
Storage	+2°C to +8°C, Desiccated, Protect from light

Technical Deep Dive: The Nitro-Tyrosine Moiety

The utility of Fmoc-Tyr(3-NO_2)-OH extends beyond simple sequence insertion. The ortho-nitro group exerts a strong electron-withdrawing effect (Inductive and Resonance), which stabilizes the phenolate anion.

The "Unprotected" Phenol Strategy

In standard Fmoc SPPS, Tyrosine side chains require tert-butyl (tBu) protection to prevent O-acylation during coupling. However, Fmoc-Tyr(3-NO_2)-OH is frequently supplied and used with a free phenolic hydroxyl.

- Mechanism: The nitro group deactivates the nucleophilicity of the phenol oxygen. While the pKa is lower (making it easier to deprotonate by bases like piperidine), the resulting phenolate is resonance-stabilized and sterically hindered, significantly reducing the rate of side-chain acylation compared to native Tyrosine.

© 2026 BenchChem. All rights reserved.

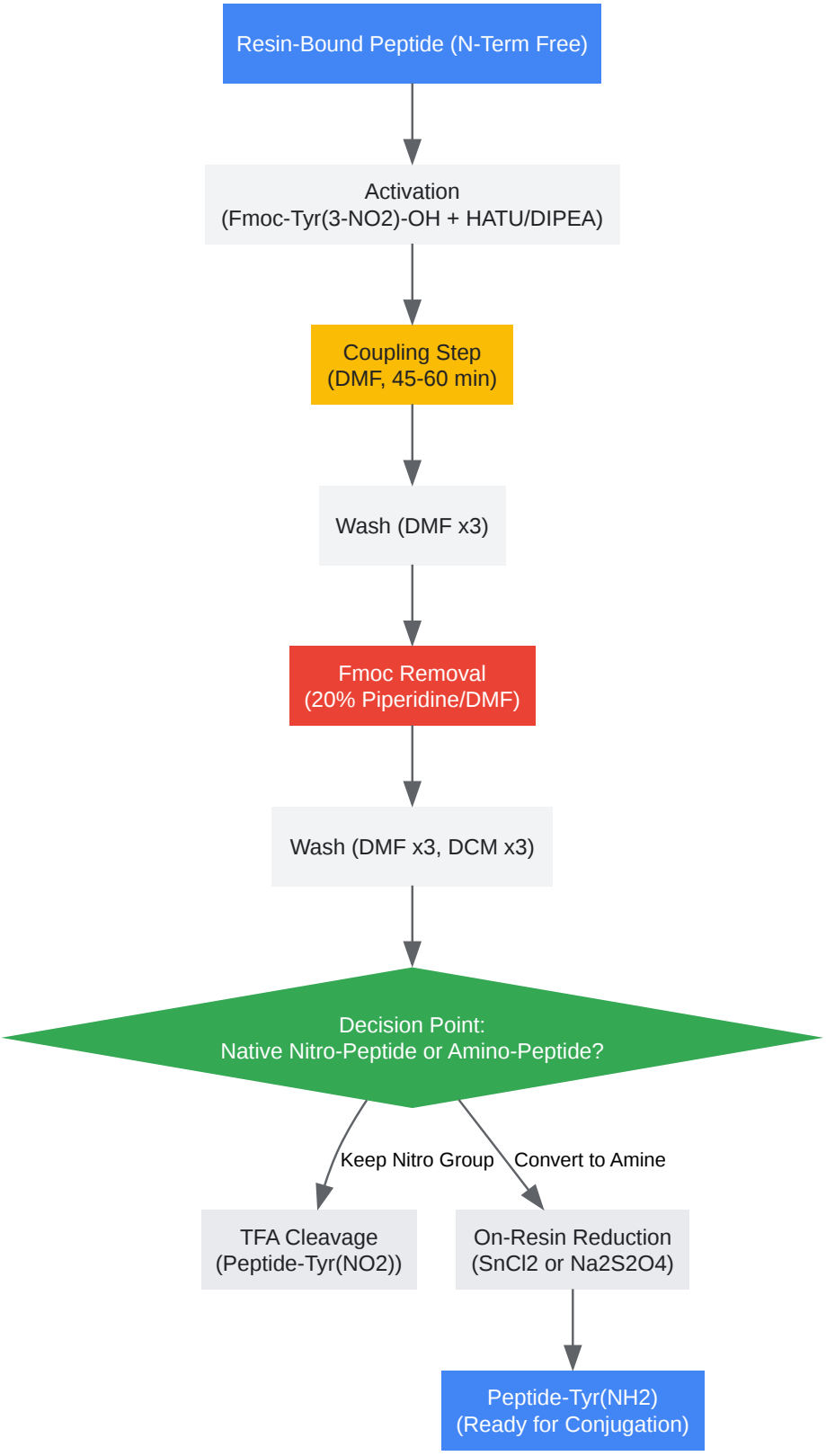
- Risk Mitigation: For long sequences or high-value synthesis, "soft" bases (e.g., lower concentrations of piperidine or use of piperazine) and highly efficient coupling reagents (e.g., HATU/HOAt) are recommended to minimize exposure times.

Application 1: Solid Phase Peptide Synthesis (SPPS)[5][6]

Workflow Visualization

The following diagram illustrates the integration of Fmoc-Tyr(3-NO_2)-OH into a standard SPPS cycle, highlighting the critical decision point for post-synthetic reduction.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: SPPS workflow for Fmoc-Tyr(3-NO_2)-OH insertion and optional downstream reduction.

Standard Coupling Protocol

Reagents:

- Fmoc-Tyr(3-NO_2)-OH (3-4 equivalents relative to resin loading)
- Activator: HATU or HCTU (3.9 equivalents)
- Base: DIPEA (8 equivalents)
- Solvent: Anhydrous DMF

Procedure:

- Dissolution: Dissolve Fmoc-Tyr(3-NO_2)-OH and HATU in minimal DMF.
- Activation: Add DIPEA to the amino acid solution. The solution may turn yellow due to partial phenolate formation; this is normal.
- Coupling: Add the activated mixture to the resin immediately. Shake/vortex for 45–60 minutes at room temperature.
    - Note: Extended coupling times (>2 hours) should be avoided to prevent potential O-acylation of the unprotected phenol.
- Monitoring: Verify coupling efficiency via Kaiser test (qualitative) or micro-cleavage HPLC (quantitative).
- Washing: Drain and wash resin with DMF (3x) and DCM (3x).

Application 2: Post-Synthetic Modification (The "Switch")

Fmoc-Tyr(3-NO_2)-OH serves as a "masked" aniline. The nitro group is stable to TFA cleavage but can be reduced to an amine (3-aminotyrosine, 3-AT).[2] This amine has a pKa ~4.7, making

© 2026 BenchChem. All rights reserved.

it uniquely nucleophilic at acidic pH compared to the N-terminal amine (pKa ~8) and Lysine (pKa ~10.5).

On-Resin Reduction Protocol (Nitro → Amino)

This method is preferred over solution-phase reduction to avoid purification difficulties.

Reagents:

- Tin(II) Chloride Dihydrate ($SnCl_2 \cdot 2H_2O$)
- Solvent: DMF/Phenol/Water (Standard) or DMF/AcOH

Step-by-Step:

- Preparation: Swell the Fmoc-deprotected peptide-resin in DMF.
- Reaction Cocktail: Prepare a 1M solution of $SnCl_2 \cdot 2H_2O$ in DMF.
- Incubation: Add the reducing solution to the resin. Shake at room temperature for 2–4 hours.
  - Visual Check: The resin color often shifts from yellow (nitro) to colorless/light beige (amine).
- Washing: Wash extensively with DMF (5x), MeOH (3x), and DCM (3x) to remove tin salts.
- Result: The residue is now 3-Amino-Tyrosine (Tyr(3-NH_2)).

Chemoselective Labeling

The generated 3-aminotyrosine can be selectively labeled with fluorophores or affinity tags at pH 5.0–5.5 using activated esters (NHS-esters). At this pH, the N-terminal amine and Lysines are protonated (unreactive), while the aniline of 3-AT remains nucleophilic.

Quality Control & Handling

Analytical Verification

© 2026 BenchChem. All rights reserved.

- HPLC: Fmoc-Tyr(3-NO_2)-OH is more hydrophobic than native Tyr. On C18 columns, it typically elutes later than Fmoc-Tyr-OH.
- UV/Vis: The nitro-tyrosine chromophore exhibits a characteristic absorbance at ~365 nm (pH dependent), which can be used for concentration determination (ε ≈ 4000 $M^{-1}cm^{-1}$ at pH > 8).

Stability

- Light Sensitivity: Nitro-aromatics are susceptible to photodecomposition. Store in amber vials.
- Hygroscopic Nature: Store under inert gas (Argon/Nitrogen) if possible, though standard desiccated storage at 4°C is sufficient for short-term use.

References

- PubChem.Fmoc-3-nitro-L-tyrosine | C24H20N2O7.[1] National Library of Medicine.[1] Available at: [Link]
- Souza, J. M., et al. (2008). Protein tyrosine nitration: Functional alteration or just a biomarker? Free Radical Biology and Medicine.
- Safe Work Australia / Carl Roth.Safety Data Sheet: 3-Nitro-L-tyrosine. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Fmoc-3-nitro-L-tyrosine | C24H20N2O7 | CID 2756119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Guide: Fmoc-3-nitro-L-tyrosine (CAS 136590-09-5)]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b12808583/docs#technical-guide-fmoc-3-nitro-l-tyrosine-cas-136590-09-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.